

Technical Data Sheet & Application Guide: N,N-Dihexylaniline

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Compound of Interest

Compound Name: *N,N-Dihexylaniline*

CAS No.: 4430-09-5

Cat. No.: B1594244

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Executive Summary & Critical Nomenclature Disambiguation

As a Senior Application Scientist, ensuring absolute registry accuracy is the foundational step of any drug development or materials science workflow. The initial inquiry references **N,N-Dihexylaniline** CAS 7494-06-6. However, cross-referencing authoritative chemical registries reveals a critical database mismatch. The CAS Registry Number 7494-06-6 actually corresponds to {[3-(4-bromophenoxy)propyl]sulfanyl}carbonitrile (also known as 3-(4-Bromophenoxy)propyl thiocyanate) .

The correct, globally recognized CAS Registry Number for **N,N-Dihexylaniline** is 4430-09-5. To maintain strict scientific integrity and provide actionable intelligence, this technical guide focuses entirely on the chemical entity **N,N-Dihexylaniline** (CAS 4430-09-5), as the structural name dictates the functional chemistry, reactivity, and methodologies discussed herein.

This whitepaper provides a self-validating framework for the physicochemical profiling, synthesis, and downstream application of **N,N-Dihexylaniline** in advanced organic synthesis and materials science.

Physicochemical Profiling & Structural Dynamics

Understanding the physical properties of **N,N-Dihexylaniline** is impossible without analyzing the structural causality of its two hexyl chains. The substitution of the primary amine protons with two six-carbon aliphatic chains fundamentally alters the molecule's behavior compared to native aniline.

The hexyl chains impart extreme lipophilicity, rendering the compound highly soluble in non-polar organic solvents while completely insoluble in water. Furthermore, the bulky aliphatic chains create significant steric hindrance around the nitrogen atom. This shielding prevents direct N-acylation and modulates the basicity of the lone pair, while still allowing the nitrogen to act as a strong electron-donating group to activate the phenyl ring .

Quantitative Physicochemical Data

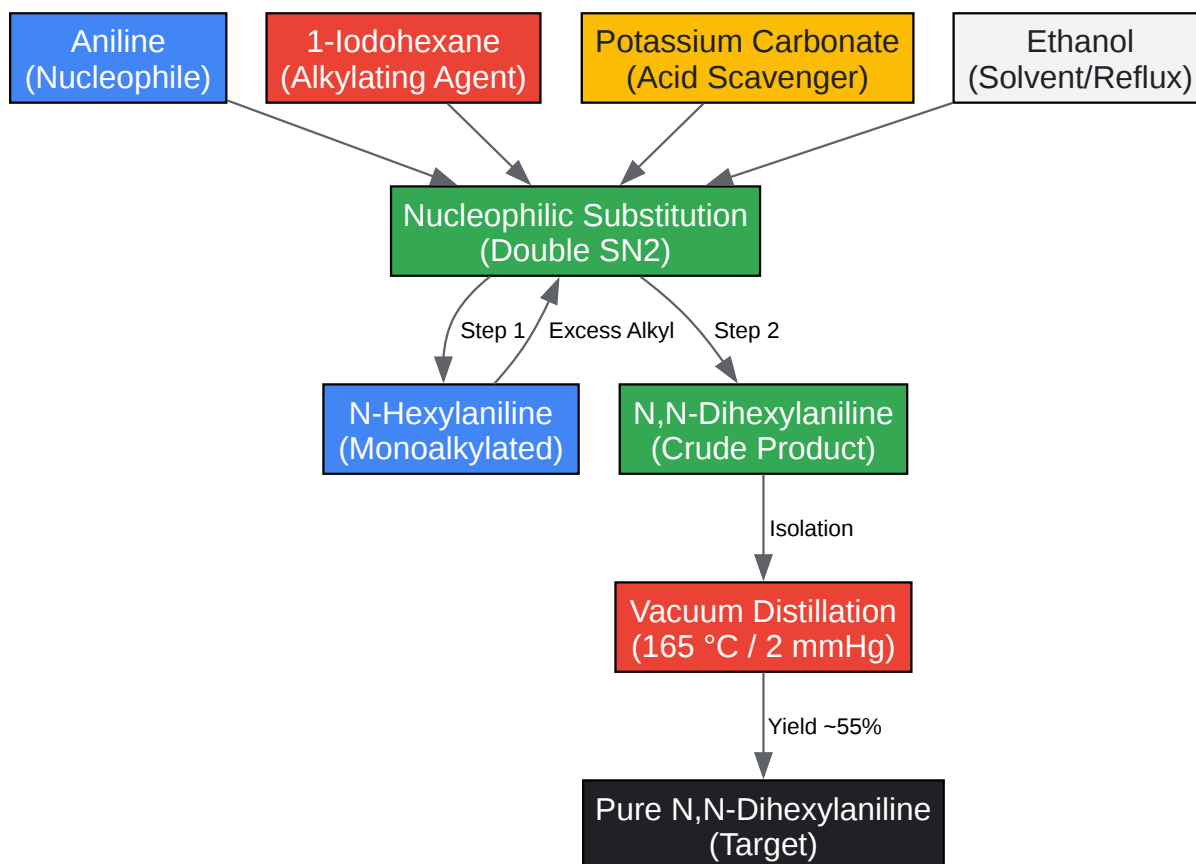
Parameter	Value	Causality / Experimental Significance
Molecular Formula	C ₁₈ H ₃₁ N	Dictates the high carbon-to-nitrogen ratio, resulting in extreme lipophilicity and a high partition coefficient (LogP).
Molecular Weight	261.45 g/mol	The high molecular mass requires high-vacuum distillation for purification to prevent thermal cracking at atmospheric pressure.
Boiling Point	165 °C at 2 mmHg	The elevated boiling point necessitates specialized short-path distillation apparatus during isolation.
Density	0.89 g/mL at 25 °C	Less dense than water; reliably forms the upper organic phase during aqueous workup and extraction.
Refractive Index	n ₂₀ /D 1.507	Serves as a rapid In-Process Quality Control (IPQC) metric to validate the purity of the isolated liquid.

Synthetic Methodologies & Workflow

The synthesis of **N,N-Dihexylaniline** relies on a double nucleophilic aliphatic substitution (S_N2) reaction. The protocol below is designed as a self-validating system, incorporating specific In-Process Quality Control (IPQC) checkpoints to ensure experimental success.

Protocol: Synthesis of N,N-Dihexylaniline via Double N-Alkylation

- 1. Reagent Preparation & Setup:** In a dry, 500 mL three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and internal thermometer, add 46.4 g (0.50 mol) of aniline and 138.2 g (1.0 mol) of anhydrous potassium carbonate (K_2CO_3). Causality: K_2CO_3 is chosen as an inorganic acid scavenger. It neutralizes the hydroiodic acid (HI) generated during alkylation, driving the equilibrium forward without acting as a competing nucleophile .
- 2. Solvent Addition:** Suspend the mixture in 200 mL of absolute ethanol. Causality: Ethanol serves as a polar protic solvent that adequately solubilizes the alkylating agent while allowing the inorganic base to function efficiently.
- 3. Alkylation Initiation:** Dropwise, add 212 g (1.0 mol) of 1-iodohexane over 30 minutes. Causality: Controlled dropwise addition prevents uncontrolled exothermic spikes and minimizes the formation of quaternary ammonium salts.
- 4. Reflux & Kinetic Drive:** Heat the mixture to reflux ($\sim 78^\circ C$) for 24 to 40 hours. Causality: The steric bulk of the first hexyl chain significantly slows the kinetics of the second SN_2 substitution. Prolonged heating is mandatory to ensure complete conversion from the mono-alkylated intermediate to the di-alkylated product.
- 5. IPQC Validation (Self-Validation Checkpoint):** Sample the reaction mixture and perform Thin-Layer Chromatography (TLC) using a hexane/ethyl acetate (9:1) eluent. The reaction is complete when the highly polar aniline spot disappears, replaced by a high- R_f , highly lipophilic product spot. Alternatively, FTIR can be used to confirm the complete disappearance of N-H stretching bands ($\sim 3300\text{--}3500\text{ cm}^{-1}$).
- 6. Phase Separation & Extraction:** Cool to room temperature, filter off the inorganic salts (KI and unreacted K_2CO_3), and concentrate the filtrate under reduced pressure. Partition the residue between 100 mL of water and 100 mL of diethyl ether. Extract the upper organic phase.
- 7. Purification:** Dry the organic phase over anhydrous Na_2SO_4 , filter, and evaporate the solvent. Purify the crude oil via vacuum distillation. Collect the fraction boiling at $165^\circ C / 2\text{ mmHg}$. Confirm final purity via $^1H\text{-NMR}$ (aryl-H to alkyl-H integration ratio must be exactly 5:26).



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Workflow for the synthesis of **N,N-Dihexylaniline** via double SN2 alkylation.

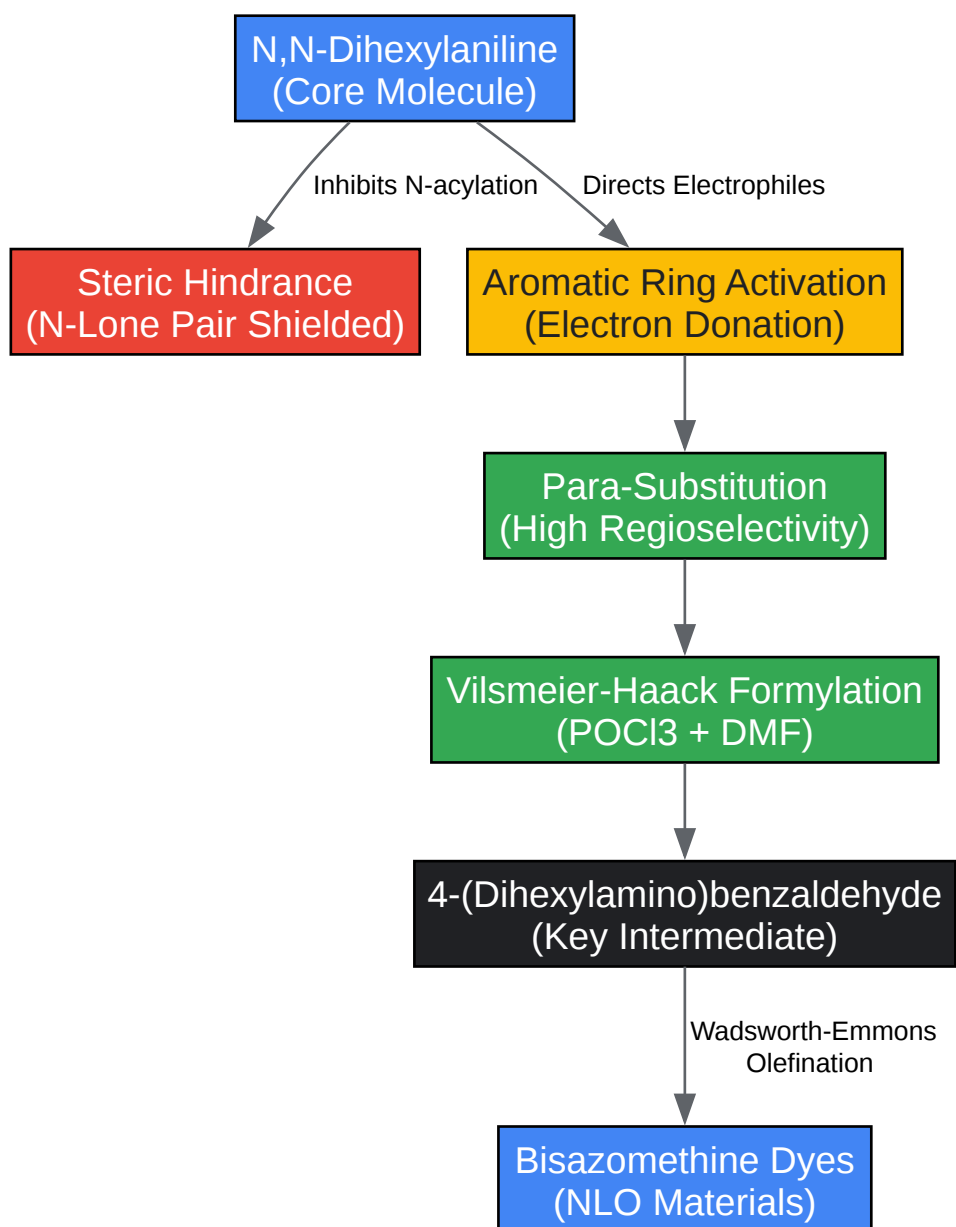
Mechanistic Reactivity & Downstream Applications

Because the nitrogen lone pair is sterically shielded by the hexyl chains, **N,N-Dihexylaniline** exhibits highly predictable and regioselective reactivity. It is a premier building block for synthesizing non-linear optical (NLO) materials, bisazomethine dyes, and advanced optoelectronics .

Protocol: Vilsmeier-Haack Formylation to 4-(Dihexylamino)benzaldehyde

The most critical downstream application is the synthesis of 4-(dihexylamino)benzaldehyde via Electrophilic Aromatic Substitution (EAS).

- Vilsmeier Reagent Formation: Cool 37 g (0.51 mol) of anhydrous N,N-dimethylformamide (DMF) to 0 °C. Slowly add 26 g (0.17 mol) of phosphorus oxychloride (POCl₃) dropwise, maintaining the temperature below 20 °C. Causality: This generates the highly reactive chloroiminium ion (the Vilsmeier reagent).
- Electrophilic Attack: Add 44 g (0.17 mol) of **N,N-dihexylaniline** dropwise. Causality: The electron-donating nitrogen activates the ring. Crucially, the bulky hexyl groups sterically block the ortho positions, directing the electrophile exclusively to the para position, ensuring near 100% regioselectivity .
- Hydrolysis & Isolation: Heat the mixture to 100 °C for 3 hours, cool, and pour over crushed ice. Neutralize with sodium acetate to hydrolyze the iminium intermediate into the target aldehyde. Extract with dichloromethane and concentrate.



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Mechanistic reactivity profile and downstream applications of **N,N-Dihexylaniline**.

Safety, Handling, and Storage Protocols

As a self-validating safety system, handling protocols must account for the compound's specific physicochemical traits.

- Hazard Profile: Under GHS classifications, **N,N-Dihexylaniline** is categorized as a Skin Irritant (Category 2, H315) and Eye Irritant (Category 2, H319).

- **Handling Causality:** Due to its extreme lipophilicity (LogP), the compound can rapidly penetrate the lipid bilayer of human skin, acting as a carrier for other toxic impurities. Nitrile gloves (EN 374 standard) and chemical splash goggles are mandatory.
- **Storage:** Store under an inert atmosphere (Argon or Nitrogen) at room temperature or -20 °C in a tightly sealed amber vial. **Causality:** The electron-rich aromatic ring is susceptible to slow air oxidation and photo-degradation over time, which will manifest as a darkening of the pale yellow liquid.

References

- Title: **N,N-Dihexylaniline** | C18H31N | CID 138236 Source: PubChem URL:[[Link](#)]
- Title: Preparation of 4-(N,N-dihexylamino)-4'-nitrostilbene (DHANS) Source: Arkivoc (Archive for Organic Chemistry) URL:[[Link](#)]
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